

# Methyl 3,5-Dihydroxybenzoate structural formula and IUPAC name

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## Compound of Interest

Compound Name: Methyl 3,5-Dihydroxybenzoate

Cat. No.: B129432

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## An In-depth Technical Guide to Methyl 3,5-Dihydroxybenzoate

This technical guide provides a comprehensive overview of **Methyl 3,5-dihydroxybenzoate**, a chemical compound with applications in organic synthesis and potential pharmacological activities. The intended audience for this document includes researchers, scientists, and professionals in the field of drug development.

## Chemical Identity and Structure

**Methyl 3,5-dihydroxybenzoate** is an organic compound that belongs to the family of dihydroxybenzoic acid esters.

- IUPAC Name: **methyl 3,5-dihydroxybenzoate**<sup>[1]</sup>
- Structural Formula:

The structural formula of **Methyl 3,5-dihydroxybenzoate** is presented below, illustrating the arrangement of its constituent atoms.

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Caption: 2D structural representation of **Methyl 3,5-Dihydroxybenzoate**.

## Physicochemical Properties

A summary of the key quantitative data for **Methyl 3,5-dihydroxybenzoate** is provided in the table below for easy reference and comparison.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>8</sub> O <sub>4</sub>	[1]
Molecular Weight	168.15 g/mol	[1]
Melting Point	167-170 °C	[2][3]
Boiling Point	339.1±22.0 °C at 760 mmHg	
Solubility	Slightly soluble in water.	[2]
Appearance	Slightly yellow to beige fine crystalline powder.	[2]
CAS Number	2150-44-9	[1]
SMILES	<chem>COC(=O)C1=CC(=CC(=C1)O)O</chem>	[1]
InChI Key	RNVFYQUEEMZKLR-UHFFFAOYSA-N	[1]

## Experimental Protocols

### Synthesis of **Methyl 3,5-Dihydroxybenzoate** via Fischer Esterification

The most common method for synthesizing **Methyl 3,5-dihydroxybenzoate** is through the Fischer esterification of 3,5-dihydroxybenzoic acid with methanol, catalyzed by an acid such as sulfuric acid or p-toluenesulfonic acid.

Materials:

- 3,5-Dihydroxybenzoic acid
- Methanol (anhydrous)

- Concentrated Sulfuric Acid ( $\text{H}_2\text{SO}_4$ ) or p-Toluenesulfonic acid (p-TsOH)
- Sodium bicarbonate ( $\text{NaHCO}_3$ ) solution (saturated)
- Ethyl acetate
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ ) or sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Distilled water

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 3,5-dihydroxybenzoic acid in an excess of anhydrous methanol.
- **Catalyst Addition:** Slowly and carefully add a catalytic amount of concentrated sulfuric acid or p-toluenesulfonic acid to the methanolic solution while stirring.
- **Reflux:** Heat the reaction mixture to reflux and maintain this temperature for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Quenching and Extraction:** After the reaction is complete, allow the mixture to cool to room temperature. Remove the excess methanol under reduced pressure. Dissolve the residue in ethyl acetate and wash it with a saturated solution of sodium bicarbonate to neutralize the acid catalyst. Subsequently, wash the organic layer with brine.
- **Drying and Solvent Removal:** Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and then remove the ethyl acetate under reduced pressure to obtain the crude product.
- **Purification:** Purify the crude **Methyl 3,5-dihydroxybenzoate** by recrystallization from an appropriate solvent system (e.g., water or an ethyl acetate/hexane mixture) to yield a crystalline solid.



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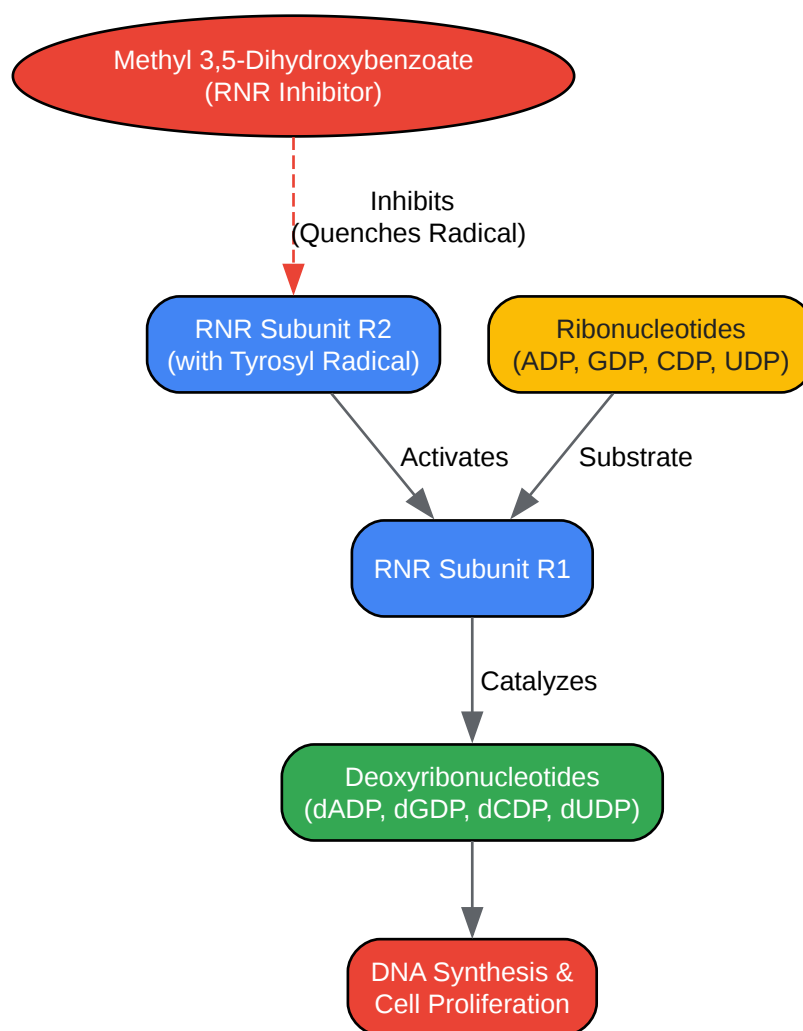
Caption: Experimental workflow for the synthesis of **Methyl 3,5-Dihydroxybenzoate**.

## Biological Activity and Signaling Pathways

**Methyl 3,5-dihydroxybenzoate** has been identified as an inhibitor of ribonucleotide reductase, an enzyme crucial for DNA synthesis and repair. This inhibitory action confers potential antineoplastic (anti-tumor) properties to the compound.

### Ribonucleotide Reductase Signaling Pathway

Ribonucleotide reductase (RNR) catalyzes the conversion of ribonucleotides to deoxyribonucleotides, a rate-limiting step in the production of the building blocks for DNA. The enzyme consists of two subunits, R1 and R2. The R2 subunit contains a tyrosyl free radical that is essential for the catalytic activity of the R1 subunit. Inhibitors of RNR, such as **Methyl 3,5-dihydroxybenzoate**, can disrupt this process, leading to a depletion of the deoxyribonucleotide pool, which in turn inhibits DNA replication and cell proliferation, particularly in rapidly dividing cancer cells.



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Caption: Inhibition of the Ribonucleotide Reductase pathway.

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## References

- 1. Methyl 3,5-dihydroxybenzoate | 2150-44-9 [chemicalbook.com]
- 2. fjetland.cm.utexas.edu [fjetland.cm.utexas.edu]

- 3. [fjetland.cm.utexas.edu](https://fjetland.cm.utexas.edu) [[fjetland.cm.utexas.edu](https://fjetland.cm.utexas.edu)]
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